

Pharmacological and Behavioral Profile of RTI-111

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Compound Focus: RTI-111-d3

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The table below summarizes the key data available for RTI-111 (Dichloropane), a phenyltropane-based stimulant, and compares it with cocaine where information is available [1] [2] [3].

| Aspect | RTI-111 (Dichloropane) | Cocaine |
|--|--|--|
| Primary Pharmacology | Serotonin–Norepinephrine–Dopamine Reuptake Inhibitor (SNDRI) [1] | Dopamine, Norepinephrine, and Serotonin Reuptake Inhibitor [3] |
| IC50 (nM) - Dopamine Transporter (DAT) | 0.79 nM [1] [3] | 89 nM [3] |
| IC50 (nM) - Norepinephrine Transporter (NET) | 18 nM [1] [3] | 3298 nM [3] |
| IC50 (nM) - Serotonin Transporter (SERT) | 3.13 nM [1] [3] | 1045 nM [3] |
| Reinforcing Effects (Preclinical) | Served as a positive reinforcer in rhesus monkeys [2] [4] | Well-established positive reinforcer |
| Onset & Duration | Slower onset and longer duration of action [1] [3] | Rapid onset, shorter duration |

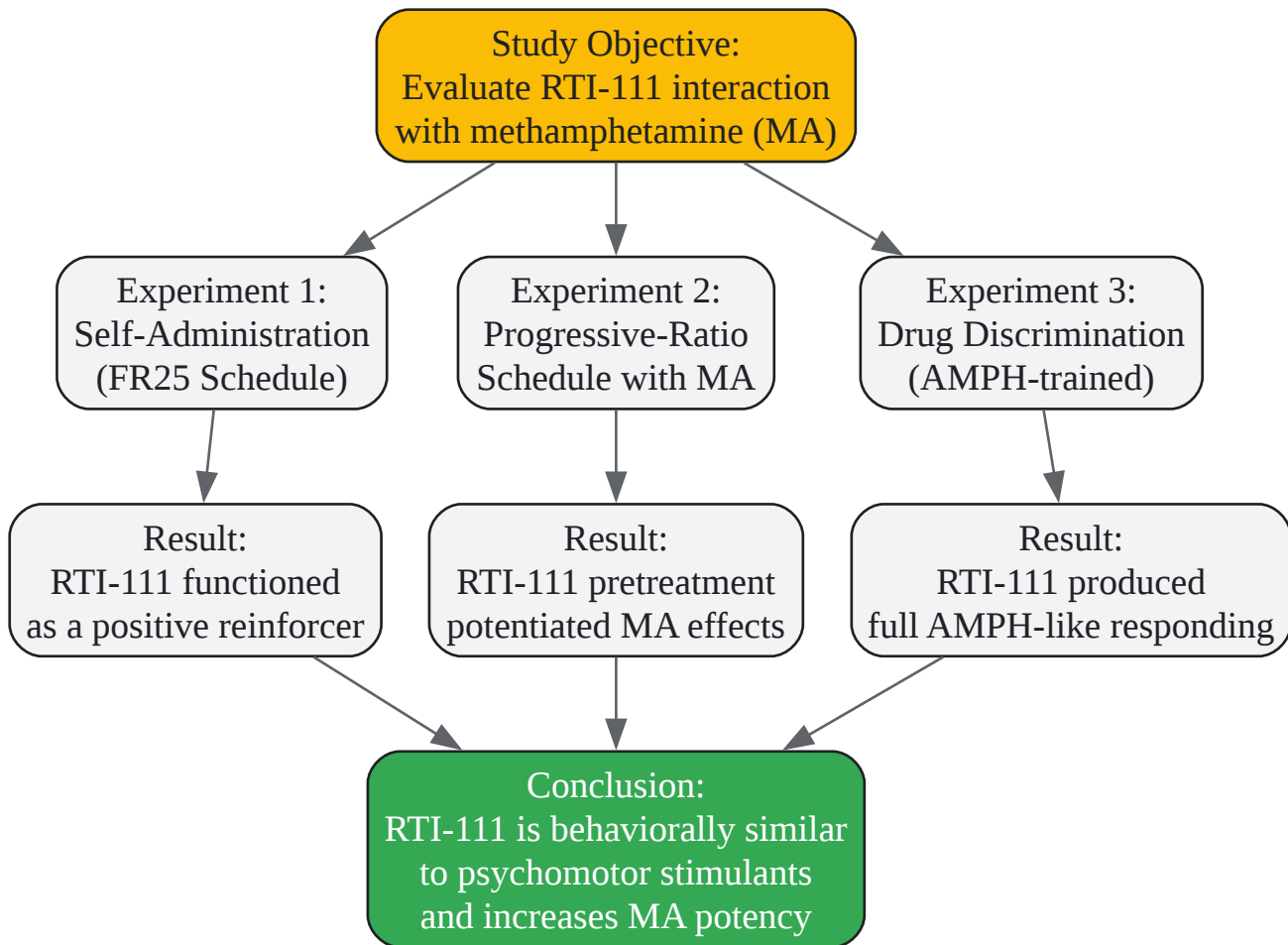
| Aspect | RTI-111 (Dichloropane) | Cocaine |
|-----------------------------------|---|---|
| Subjective Effects (User Reports) | Stimulation, focus, euphoria (less than cocaine), protracted comedown [3] | Intense euphoria and rush, shorter comedown |
| Compulsive Redosing | Reported to be less compulsive than cocaine [3] | Highly compulsive |

Detailed Experimental Data and Protocols

The key findings on the behavioral effects of RTI-111 come from a study on rhesus monkeys, which used standard preclinical models to assess the abuse potential of psychoactive substances [2] [4].

- **Experimental Objective:** To evaluate whether RTI-111, a potent monoamine uptake blocker, could block the behavioral effects of methamphetamine (MA) related to its abuse [2] [4].
- **Key Methodology:**
 - **Self-Administration (Reinforcing Effects):** Four rhesus monkeys were tested under a **Fixed-Ratio 25 (FR 25)** schedule, where they could press a lever to receive an intravenous (i.v.) injection of RTI-111. The fact that the monkeys self-administered the drug indicates it functions as a positive reinforcer [2] [4].
 - **Progressive-Ratio (Motivational Effects):** The reinforcing strength of methamphetamine was tested using a **progressive-ratio schedule** where the work requirement for each subsequent injection increases. RTI-111 was administered as a pretreatment before these sessions [2] [4].
 - **Drug Discrimination (Subjective Effects):** Four monkeys were trained to discriminate (+)-amphetamine (AMPH) from saline. They were then tested to see if they would generalize this response to RTI-111 and MA, alone and in combination [2] [4].
- **Key Results:**
 - RTI-111 was self-administered by all monkeys, confirming its reinforcing properties.
 - Contrary to the initial hypothesis, RTI-111 **increased, rather than blocked, the behavioral potency of methamphetamine**. Pretreatment with RTI-111 shifted the MA dose-response function "to the left and down" in the progressive-ratio test, and "to the left" in the drug discrimination test, indicating a potentiating effect [2] [4].

The following diagram illustrates the experimental workflow and key findings from this study:



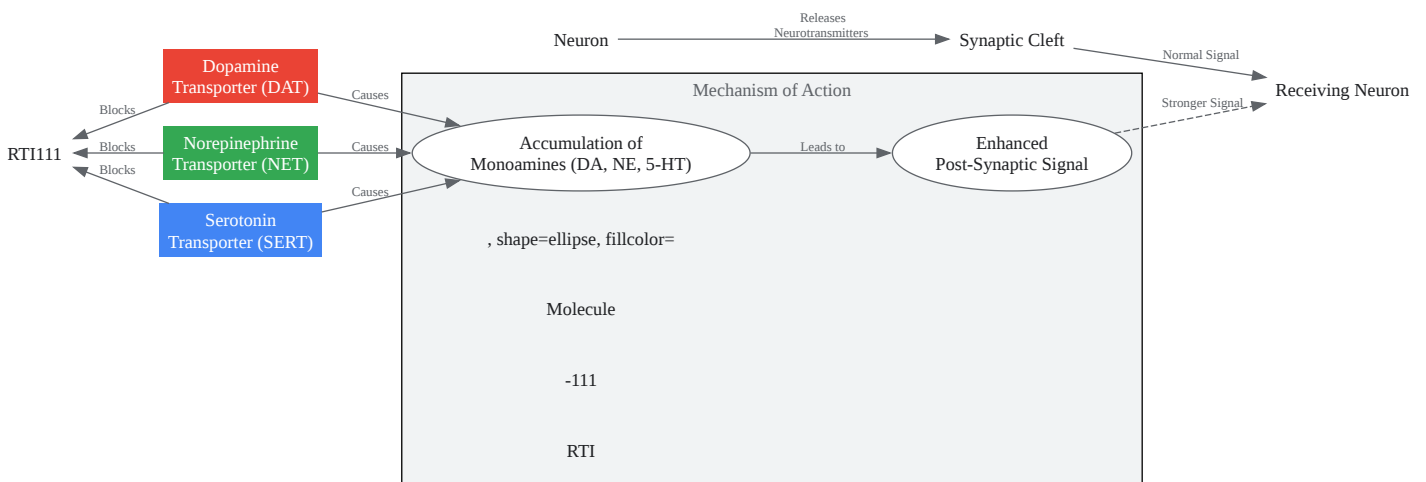
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Key Behavioral Comparisons and Mechanisms

Based on the experimental data and anecdotal reports, here is a comparative analysis:

- **Reinforcement Profile:** The self-administration data conclusively shows that RTI-111 has a high abuse potential, similar to classic psychomotor stimulants like cocaine and amphetamine [2] [4]. However, some user reports suggest it may be **less compulsive** than cocaine, possibly due to its different pharmacokinetics (slower onset) and a higher relative affinity for the serotonin transporter, which can modulate dopaminergic effects related to reward [3].
- **Interaction with Other Stimulants:** A critical finding for safety and poly-drug abuse is that RTI-111 **potentiates the effects of methamphetamine** rather than blocking them. This suggests that using RTI-111 in combination with other stimulants could lead to unpredictable and potentially dangerous synergistic effects [2] [4].

- **Pharmacological Mechanism:** RTI-111's significantly higher affinity for all three monoamine transporters, especially the dopamine transporter, makes it a much more potent reuptake inhibitor than cocaine in vitro [1] [3]. This high potency, combined with a longer duration of action, defines its unique behavioral profile. The following diagram illustrates its mechanism of action:



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Information Constraints and Further Research

It is important to note the limitations of the available data:

- **No Specific Data on RTI-111-d3:** The search results only identify **RTI-111-d3** as a deuterated form, typically used as an internal standard in analytical chemistry (mass spectrometry), with suppliers listing it as a controlled substance for research purposes [5] [6] [7]. No behavioral studies on this specific deuterated compound were found.

- **Limited Human Data:** The information on subjective effects and toxicity in humans is sparse and largely based on anecdotal user reports, which lack scientific rigor [3]. The long-term health effects and full toxicity profile of RTI-111 in humans remain unknown.

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